

A Comprehensive Technical Guide to Methyl 5-(hydroxymethyl)furan-2-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 5-(hydroxymethyl)furan-2-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 5-(hydroxymethyl)furan-2-carboxylate is a furan derivative with notable biological activities, including anti-inflammatory, antibacterial, and anticancer properties. This technical guide provides an in-depth overview of its chemical identity, synthesis, and biological significance, with a focus on its potential applications in drug development. Detailed experimental protocols, quantitative data, and pathway diagrams are presented to support further research and development efforts.

Chemical Identity

- IUPAC Name: **methyl 5-(hydroxymethyl)furan-2-carboxylate**[\[1\]](#)
- CAS Number: 36802-01-4[\[1\]](#)
- Molecular Formula: C₇H₈O₄[\[1\]](#)
- Molecular Weight: 156.14 g/mol [\[1\]](#)

Synonyms:

- Methyl 5-(hydroxymethyl) furan-2-carboxylate[\[1\]](#)

- 5-(Hydroxymethyl)-2-furoic acid methyl ester

Synthesis and Biocatalysis

The synthesis of **methyl 5-(hydroxymethyl)furan-2-carboxylate** can be achieved through various chemical routes, often starting from biomass-derived platform chemicals like 5-hydroxymethylfurfural (HMF).

Chemical Synthesis

A common synthetic route involves the esterification of 5-(hydroxymethyl)furan-2-carboxylic acid. One reported method involves the conversion of furfuryl alcohol to 5-(hydroxymethyl)furaldehyde, followed by oxidation to the carboxylic acid and subsequent esterification under acidic conditions.[2]

Biocatalytic Synthesis

Whole-cell biocatalysts offer a green and efficient alternative for the production of the related compound, 5-hydroxymethyl-2-furancarboxylic acid (HMFCA), a direct precursor.

Microorganisms such as *Deinococcus wulumuqiensis* R12, *Pseudochrobactrum* sp. B2L, and *Lysinibacillus* sp. B2P have demonstrated high efficiency in the selective oxidation of HMF to HMFCA.[3][4][5]

Experimental Protocol: Whole-Cell Biocatalysis of HMF to HMFCA[4]

- Catalyst Preparation: Resting cells of *Deinococcus wulumuqiensis* R12 are prepared and harvested.
- Reaction Setup: A reaction mixture is prepared containing 150 mM HMF and 0.2 g/mL of microbial cells in a 5 mL phosphate buffer (100 mM, pH 7.0).
- Incubation: The reaction is carried out at 35°C with agitation at 850 rpm.
- pH Adjustment: The pH of the reaction system is periodically tuned to approximately 7.0 every 3 hours for the first 12 hours, and then every 12 hours thereafter.
- Monitoring and Yield: The reaction progress is monitored, with an expected yield of HMFCA up to 90% within 36 hours when using a 300 mM HMF substrate under optimized conditions.

[\[4\]](#)

Biological Activities and Applications

Methyl 5-(hydroxymethyl)furan-2-carboxylate and its derivatives have been investigated for a range of biological activities, highlighting their potential in drug discovery.

Anticancer Activity

This compound has demonstrated cytotoxic effects against various cancer cell lines. Studies have shown its activity against HeLa (human cervical carcinoma), HepG2 (human liver carcinoma), and Vero (kidney of African green monkey) cell lines.[\[2\]](#)[\[6\]](#) The presence of tryptamine and acyl ether in its derivatives has been shown to increase anticancer activities.[\[2\]](#)

Quantitative Data: Cytotoxicity (IC₅₀)[\[2\]](#)

Compound	HeLa (µg/mL)	HepG2 (µg/mL)	Vero (µg/mL)
Methyl 5-(hydroxymethyl)furan-2-carboxylate	Weak	Weak	Weak
(5-(((2-(1H-indol-3-yl)ethyl)amino)methyl)furan-2-yl)methyl acetate	62.37	-	-

Antibacterial Activity

The compound has also been identified as having interesting antibacterial properties. It has shown activity against *Staphylococcus aureus* ATCC25923 with a Minimum Inhibitory Concentration (MIC) of 1.00 µg/mL.[\[2\]](#)

Quantitative Data: Antibacterial Activity (MIC)[\[2\]](#)

Organism	MIC (µg/mL)
<i>Staphylococcus aureus</i> ATCC25923	1.00

Anti-inflammatory Activity

Methyl 5-(hydroxymethyl)furan-2-carboxylate isolated from *Antrodia camphorata* has been found to possess anti-inflammatory activities.[\[2\]](#)

Toxin Biosynthesis

In the fungus *Curvularia lunata*, which causes maize leaf spot, methyl-5-(hydroxymethyl)-furan-2-carboxylate acts as a nonspecific toxin.[\[7\]](#) It leads to significant electrolyte leakage from host cell membranes and affects chlorophyll synthesis, ultimately causing cell death.[\[7\]](#) The biosynthesis of this toxin in the fungus involves the transformation of xylose to furfural, then to furoic acid, and finally to the methyl ester.[\[7\]](#)

Experimental Protocols

MTT Assay for Cytotoxicity

The cytotoxicity of methyl-5-(hydroxymethyl)-2-furan carboxylate and its derivatives is commonly evaluated using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.[\[2\]](#) This colorimetric assay measures the reduction of MTT by mitochondrial succinate dehydrogenase to formazan, which indicates the metabolic activity of the cells. A decrease in metabolic activity is indicative of cell death.

Minimum Inhibitory Concentration (MIC) Assay

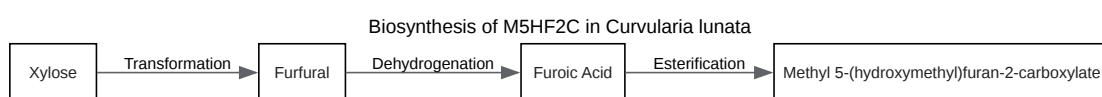
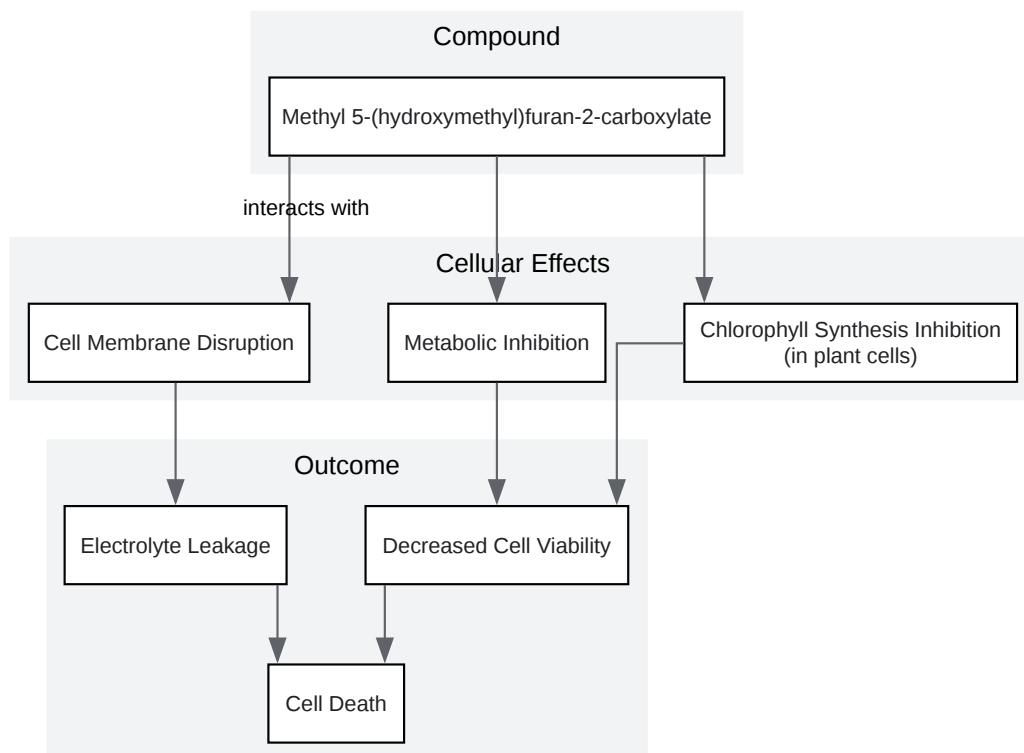
The antibacterial activity is determined by finding the minimum inhibitory concentration (MIC). This is typically done using a broth microdilution method where various concentrations of the compound are incubated with the target bacteria. The MIC is defined as the lowest concentration at which no visible growth of the bacteria is observed.[\[2\]](#)

Signaling Pathways and Logical Relationships

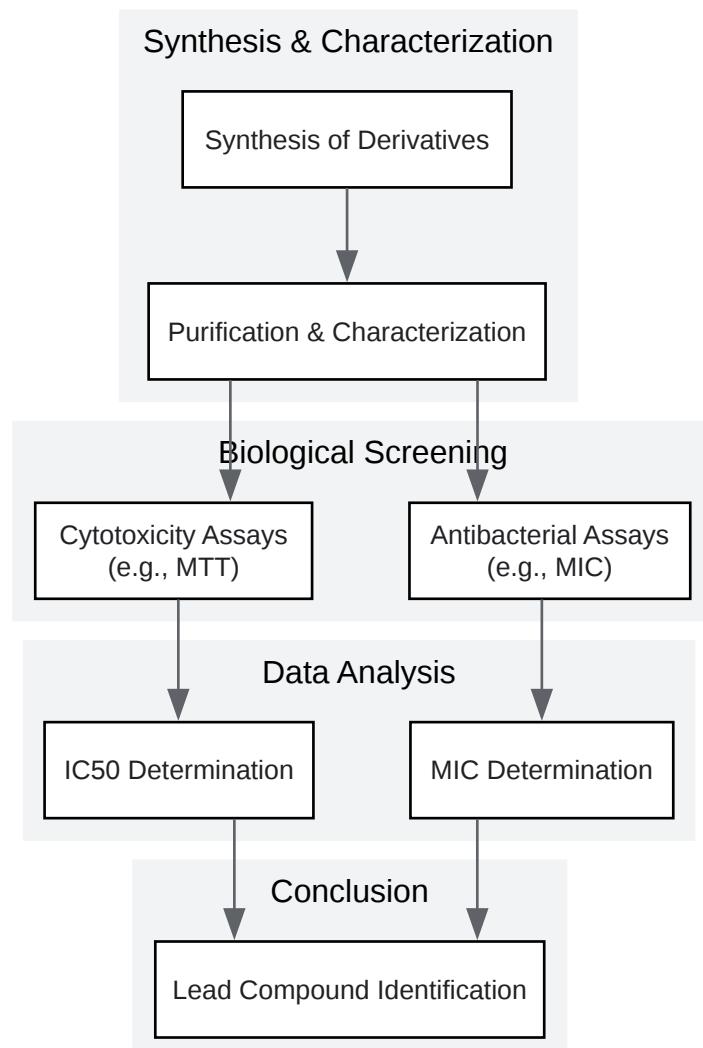
Proposed General Mechanism of Cytotoxicity

While the specific signaling pathways affected by **Methyl 5-(hydroxymethyl)furan-2-carboxylate** are not fully elucidated in the provided context, its cytotoxic and toxic activities suggest interference with fundamental cellular processes.

Proposed General Mechanism of Action



Workflow for Biological Activity Screening

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Methyl 5-(hydroxymethyl)furan-2-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1281547#cas-number-and-iupac-name-for-methyl-5-hydroxymethyl-furan-2-carboxylate]

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